

# Application Notes and Protocols for NCGC00378430 in In Vitro Cell Culture Assays

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## Compound of Interest

Compound Name: NCGC00378430

Cat. No.: B2438164

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Audience: Researchers, scientists, and drug development professionals.

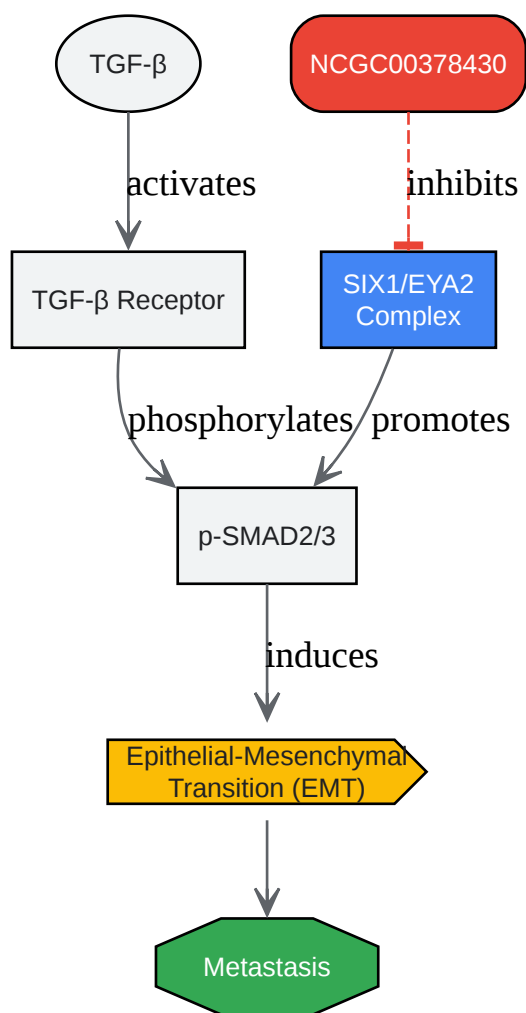
## Introduction

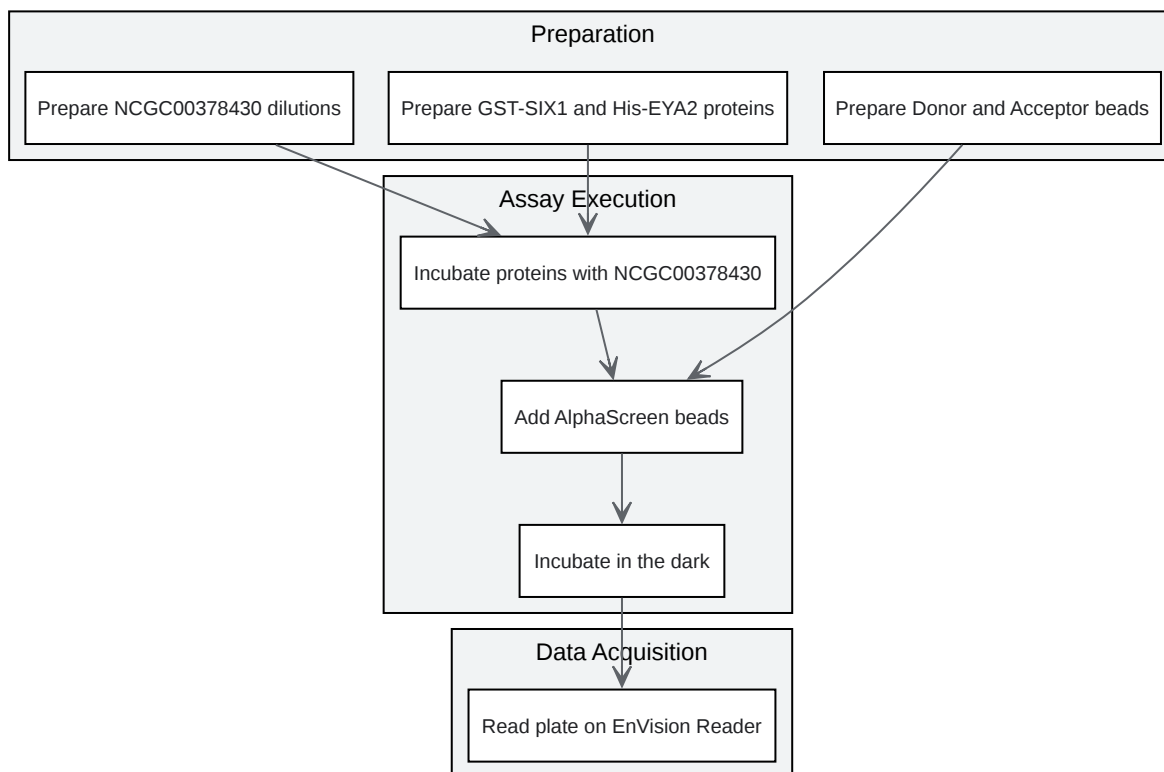
**NCGC00378430** is a small molecule inhibitor that potently disrupts the interaction between Sine oculis homeobox homolog 1 (SIX1) and Eyes absent homolog 2 (EYA2).<sup>[1][2][3][4]</sup> The SIX1/EYA transcriptional complex is a critical regulator of embryonic development and its re-expression in adult tissues is implicated in the progression and metastasis of several cancers, including breast cancer.<sup>[2][4]</sup> **NCGC00378430** has been shown to reverse transcriptional and metabolic changes mediated by SIX1 overexpression, inhibit TGF- $\beta$  signaling and the epithelial-mesenchymal transition (EMT), and suppress breast cancer metastasis in preclinical models.<sup>[1][3][4][5]</sup> These application notes provide an overview of the in vitro applications of **NCGC00378430** and detailed protocols for key cell-based assays.

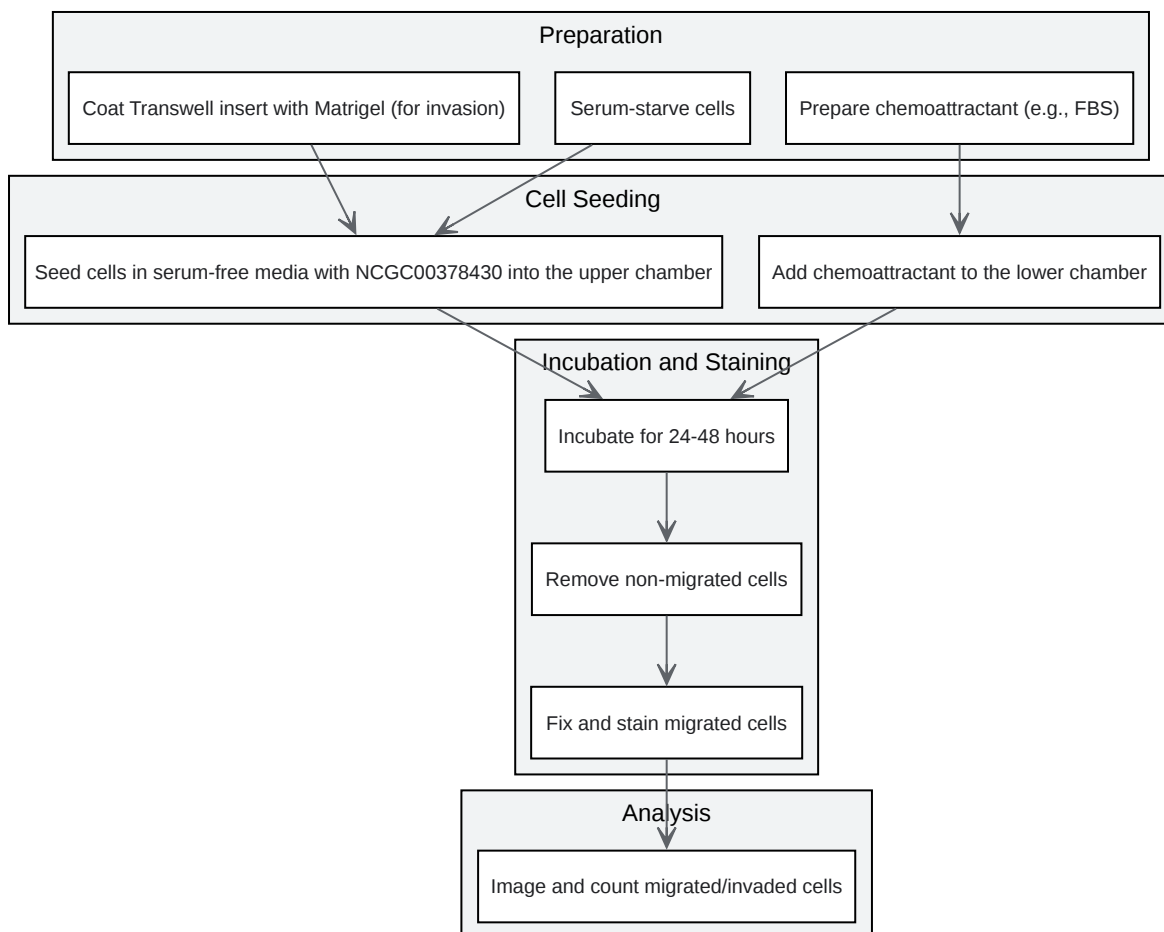
## Mechanism of Action

**NCGC00378430** functions by directly interfering with the protein-protein interaction between SIX1 and its coactivator EYA2. This disruption prevents the formation of a functional transcriptional complex, thereby inhibiting the expression of downstream target genes involved in cell proliferation, survival, migration, and invasion. A key pathway inhibited by **NCGC00378430** is the Transforming Growth Factor-beta (TGF- $\beta$ ) signaling pathway, which is often hijacked by cancer cells to promote EMT and metastasis.<sup>[1][3][4]</sup>

## Signaling Pathway Disrupted by NCGC00378430







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## References

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